

Essential Safety and Disposal Procedures for N-Acetylornithine-d2

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Compound of Interest

Compound Name: N-Acetylornithine-d2

Cat. No.: B12407798

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This guide provides detailed procedures for the safe handling and proper disposal of **N-Acetylornithine-d2**, a deuterated form of the amino acid derivative N-Acetylornithine. The information is intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for maintaining laboratory safety and ensuring environmental compliance.

Disclaimer: This document provides general guidance. Always consult the Safety Data Sheet (SDS) provided by your supplier for **N-Acetylornithine-d2** and follow all applicable federal, state, and local regulations. Your institution's Environmental Health and Safety (EHS) department should be your primary resource for specific disposal protocols.

Chemical and Physical Properties

A summary of the known properties of N-Acetylornithine and its deuterated form is presented below. This information is critical for a preliminary hazard assessment.

Property	Value	Source
Chemical Name	N α -Acetyl-L-ornithine-d2	Santa Cruz Biotechnology[1]
CAS Number	6205-08-9 (unlabeled)	Santa Cruz Biotechnology[1]
Molecular Formula	C ₇ H ₁₂ D ₂ N ₂ O ₃	Santa Cruz Biotechnology[1]
Molecular Weight	176.21 g/mol	Santa Cruz Biotechnology[1]
Physical State	Solid powder	Sigma-Aldrich
Appearance	Colorless to white	Sigma-Aldrich
Solubility	Soluble in water	TargetMol
Storage	Recommended at -20°C	Sigma-Aldrich

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet for **N-Acetylornithine-d2** was not publicly available, an SDS for the non-deuterated N-Acetyl-L-ornithine indicates no specific hazard statements. However, as a general laboratory chemical, standard precautions should be taken.

Personal Protective Equipment (PPE) required:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear suitable protective gloves.
- Respiratory Protection: For operations that may generate dust, a dust mask (such as a type N95) is recommended.
- Skin and Body Protection: Wear a laboratory coat.

Spill and Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Avoid dust formation and prevent contact with skin and eyes.
- Containment and Cleanup: Sweep up the solid material and place it into a suitable, labeled container for disposal.

Disposal Procedures

N-Acetylornithine-d2 is an amino acid derivative and is not classified as a hazardous material based on available information for its non-deuterated counterpart. As such, it is likely considered a non-hazardous biochemical. Disposal of such materials often allows for more straightforward methods than those required for hazardous waste. However, segregation of hazardous and non-hazardous waste is crucial to prevent unnecessary disposal costs and environmental burden.

The primary recommended disposal route for small quantities of non-hazardous, water-soluble biochemicals is via the sanitary sewer, provided this is permitted by local regulations.

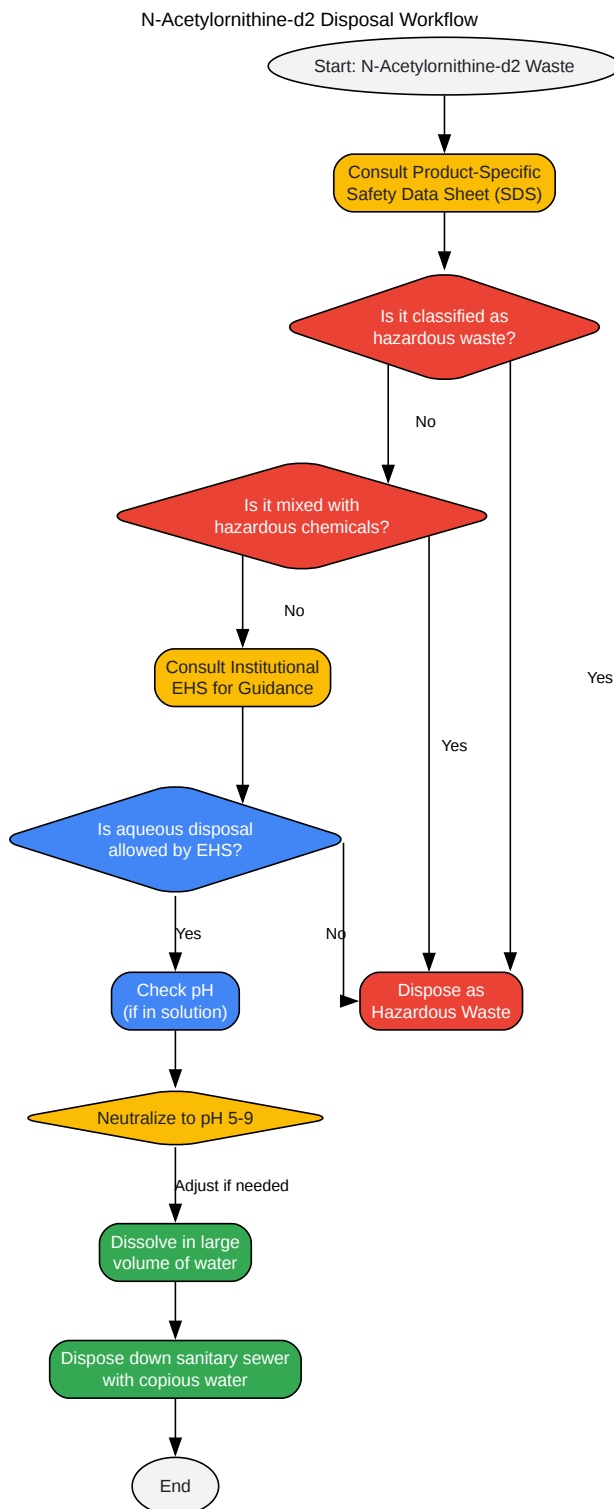
Step-by-Step Disposal Protocol:

- Regulatory Confirmation: Before proceeding, confirm with your institution's EHS department that sanitary sewer disposal is acceptable for non-hazardous biochemicals.
- Waste Characterization: Ensure the **N-Acetylornithine-d2** waste is not mixed with any hazardous substances (e.g., heavy metals, solvents). If it is, it must be treated as hazardous waste.
- Neutralization (if applicable): While N-Acetylornithine is not a strong acid or base, if it is in a solution with a pH outside the neutral range (typically 5-9), it should be neutralized.
- Dissolution: Dissolve the solid **N-Acetylornithine-d2** in a large volume of water.
- Sanitary Sewer Disposal: Pour the aqueous solution down the drain, flushing with copious amounts of water. This is generally acceptable for small quantities. For larger amounts, consult your EHS guidelines.
- Empty Containers: Rinse empty containers thoroughly with water. The rinsate can also be disposed of down the sanitary sewer. Deface the label on the empty container before placing

it in the regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Acetylornithine-d2**.



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Caption: Disposal decision workflow for **N-Acetylornithine-d2**.

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References

- 1. scbt.com [scbt.com]
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